

An In-depth Technical Guide to Tetraglycine

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Compound of Interest		
Compound Name:	Tetraglycine	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and relevant experimental data for **tetraglycine**, a tetrapeptide composed of four glycine units. This document is intended to serve as a valuable resource for researchers and professionals in the fields of biochemistry, drug development, and materials science.

Core Chemical Data

Tetraglycine, with the systematic name glycyl-glycyl-glycyl-glycine, is a simple yet versatile oligopeptide. Its fundamental chemical and physical properties are summarized in the table below, providing a quick reference for laboratory use.



Property	Value	Reference(s)
CAS Number	637-84-3	[1][2][3][4]
Molecular Formula	C8H14N4O5	[1][3][5]
Molecular Weight	246.22 g/mol	[1][3][4][5]
Appearance	White to off-white solid, powder, or crystal	[2][3]
Melting Point	300 °C	[3]
Boiling Point	389.22 °C (rough estimate)	[3]
Solubility	H ₂ O: 2.86 mg/mL (requires sonication) Soluble in DMSO, acetonitrile, and methanol	[2][6]
рКа	3.32 ± 0.10 (Predicted)	[3]
InChI Key	QMOQBVOBWVNSNO- UHFFFAOYSA-N	[1]
SMILES	C(C(NCC(NCC(O)=O)=O)=O)=O)=O)N	[1]

Experimental Protocols and Applications

While specific, detailed experimental protocols for the synthesis and purification of **tetraglycine** are often proprietary, general methodologies for solid-phase peptide synthesis (SPPS) are widely applicable. Purification is typically achieved through crystallization from water, optionally with the addition of ethanol.

General Handling and Dissolution Protocol

Due to the potential for hydrophobicity and aggregation in larger peptides, a systematic approach to dissolution is recommended. For **tetraglycine**, which is relatively small, the following general protocol can be applied:



- Initial Solvent Selection: Attempt to dissolve a small amount of the peptide in sterile, purified water.[7]
- Sonication: If solubility is limited in water, sonication can be employed to aid dissolution, as indicated by its known solubility data.[2][7]
- Alternative Solvents: For applications where aqueous solutions are not suitable, organic solvents such as DMSO, acetonitrile, or methanol can be used.[6] It is crucial to ensure solvent compatibility with the intended downstream application.
- pH Adjustment: For peptides with a net charge, adjusting the pH can enhance solubility.
 Since tetraglycine has a predicted acidic pKa, slight adjustments to a more basic pH may improve solubility in aqueous buffers.[7]

Use as a Bifunctional Linker

Tetraglycine is utilized as a bifunctional linker in bioconjugation and materials science.[6] Its terminal amino and carboxyl groups provide reactive sites for covalent attachment to other molecules.

- The N-terminal amino group can react with activated esters, carbonyl compounds (via reductive amination), and carboxylic acids.[6]
- The C-terminal carboxyl group can be activated (e.g., using carbodiimides like EDC or HATU) to react with primary amino groups, forming a stable amide bond.[6]

In Vivo Studies in Animal Models

An in vivo study in male Sprague-Dawley rats demonstrated the distribution of **tetraglycine** following intravenous injection. The protocol involved:

- Animal Model: Male Sprague-Dawley rats (270-300 g).
- Dosage: 1.0 µmol glycine/g body weight (equivalent to 246.22 mg/kg of tetraglycine).
- Administration: Intravenous injection over a 30-second period.

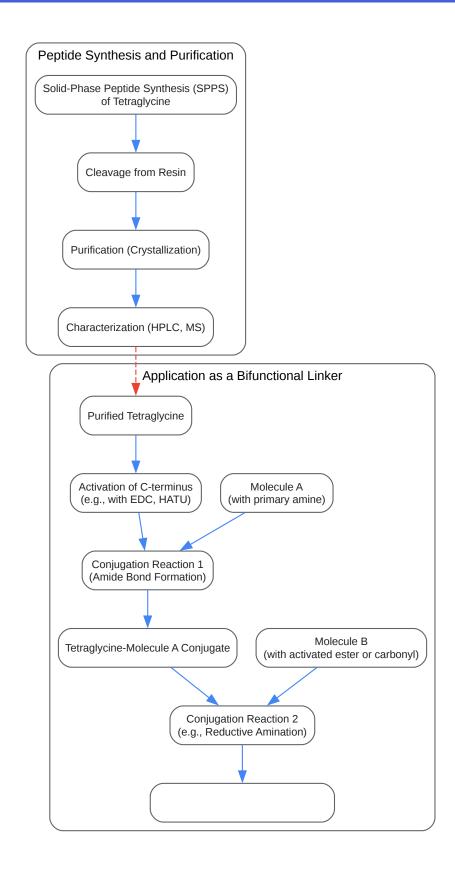


• Observation: Five minutes post-injection, an accumulation of diglycine, triglycine, and **tetraglycine** was observed in the kidney, suggesting rapid metabolism and renal clearance. [2][3]

Visualizing Experimental Workflows

The following diagrams illustrate key concepts and workflows related to the application of **tetraglycine**.

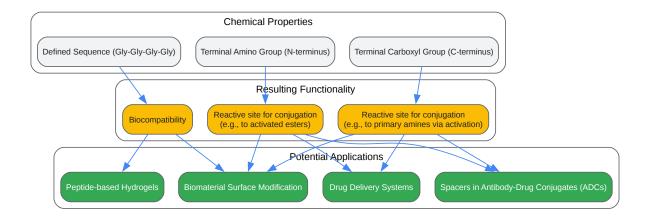




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Workflow for **Tetraglycine** Synthesis and Use as a Linker.





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